

A Technical Guide to the Spectroscopic Characterization of N-cyanoethyl-4-phenetidine

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Compound of Interest

Compound Name: *Cyanoethyl-4-phenetidine*

CAS No.: 23609-20-3

Cat. No.: B1221828

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This guide provides an in-depth analysis of the spectroscopic data for **N-cyanoethyl-4-phenetidine**, a derivative of the versatile chemical intermediate 4-phenetidine. It is intended for researchers, scientists, and professionals in drug development who require a thorough understanding of the structural elucidation of this compound through modern spectroscopic techniques. This document offers a comprehensive examination of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, beginning with the precursor, 4-phenetidine, and extending to the predicted spectral characteristics of its N-cyanoethylated product.

Introduction

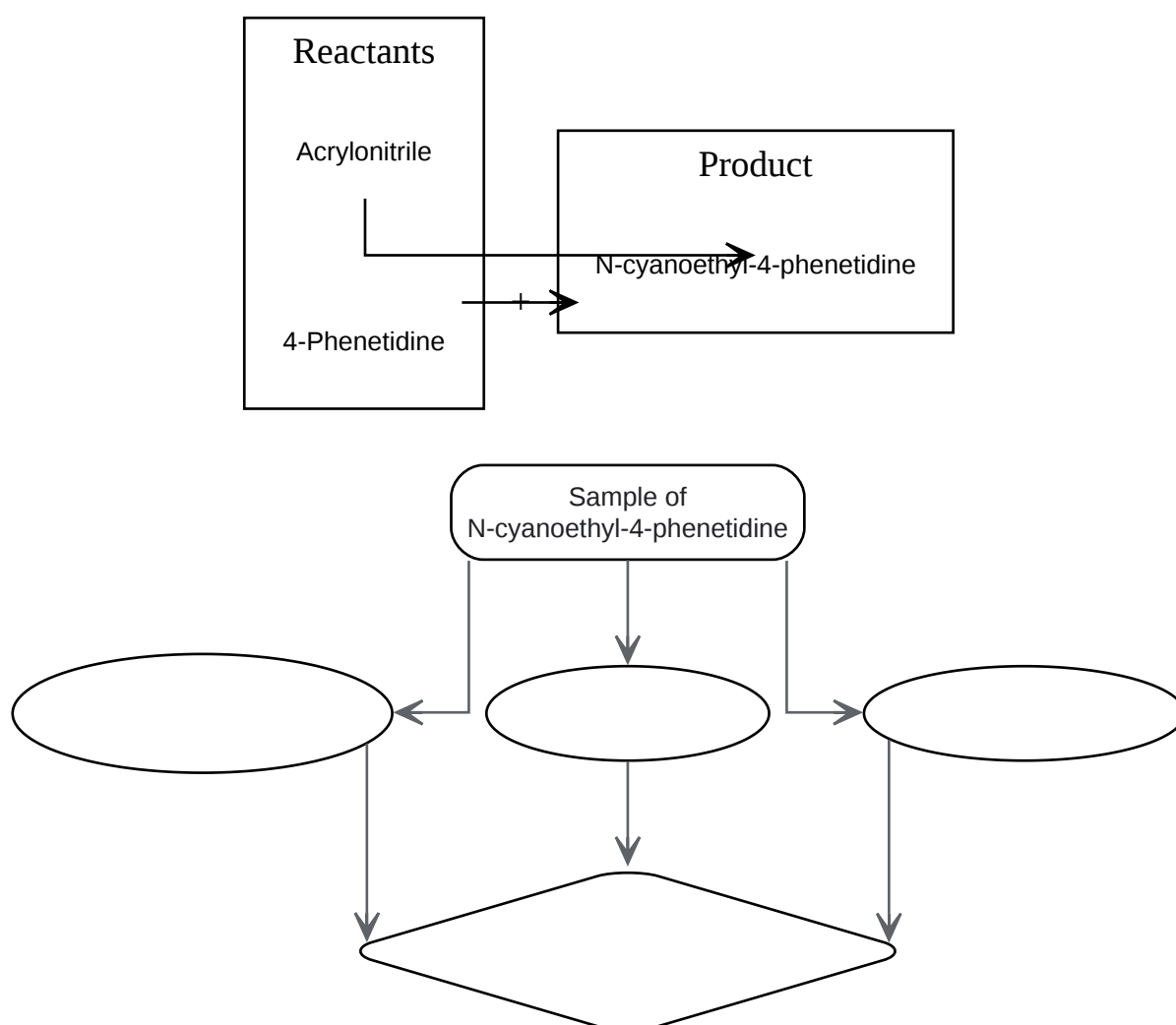
N-cyanoethyl-4-phenetidine, also known as 3-((4-ethoxyphenyl)amino)propanenitrile (CAS No. 23609-20-3), is a molecule of interest in organic synthesis and medicinal chemistry. It is synthesized from 4-phenetidine (4-ethoxyaniline), a compound that has historically been a cornerstone in the manufacturing of pharmaceuticals and dyes. The addition of a cyanoethyl group to the nitrogen atom of 4-phenetidine modifies its electronic and steric properties, opening avenues for new molecular designs and applications. A foundational step in the

research and development of any new chemical entity is its unambiguous structural characterization, for which spectroscopic methods are indispensable.

This guide will first detail the experimentally-derived spectroscopic data for the starting material, 4-phenetidine. Subsequently, it will present a detailed, predicted analysis of the spectroscopic data for **N-cyanoethyl-4-phenetidine**. These predictions are grounded in established principles of spectroscopic interpretation and provide a robust framework for the experimental verification of this compound.

Synthesis of N-cyanoethyl-4-phenetidine

The synthesis of **N-cyanoethyl-4-phenetidine** is typically achieved through a cyanoethylation reaction, where 4-phenetidine is reacted with acrylonitrile. This reaction is a classic example of a Michael addition.



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Caption: Spectroscopic analysis workflow.

References

- PubChem. 4-Ethoxyaniline. [[Link](#)]
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